

2-Phenylpropanenitrile chemical properties and structure

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Compound of Interest

Compound Name: 2-Phenylpropanenitrile

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An In-depth Technical Guide to **2-Phenylpropanenitrile**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and key experimental protocols related to **2-phenylpropanenitrile**. The information is intended to support research and development activities in the fields of organic synthesis and drug discovery.

Chemical and Physical Properties

2-Phenylpropanenitrile, also known as α -methylbenzyl cyanide, is a versatile chemical intermediate.^{[1][2][3][4]} Its physical and chemical properties are summarized in the table below.

| Property | Value | Source(s) |
|-------------------|--|--------------|
| IUPAC Name | 2-phenylpropanenitrile | [3][5] |
| Synonyms | alpha-Methylbenzyl cyanide, α-methylphenylacetone nitrile, 2-Phenylpropionitrile | [1][2][3][4] |
| CAS Number | 1823-91-2 | [1][3][6][7] |
| Molecular Formula | C9H9N | [2][3][6][7] |
| Molecular Weight | 131.177 g/mol | [6] |
| Appearance | Clear, very slightly yellow liquid | [6] |
| Boiling Point | 231 °C at 760 mmHg | [1][2][4][6] |
| Density | 0.987 g/cm ³ | [6] |
| Refractive Index | n ₂₀ /D 1.5106 | [1][6] |
| Solubility | Soluble in Chloroform | [6] |
| Flash Point | 93.9 °C | [6] |
| Vapor Pressure | 0.0311 mmHg at 25°C | [1][6] |
| SMILES | <chem>CC(C#N)C1=CC=CC=C1</chem> | [2][3][6][7] |
| InChIKey | NVAOLENBKNECGF-UHFFFAOYSA-N | [2][3][4] |

Chemical Structure

The molecular structure of **2-phenylpropanenitrile** consists of a phenyl group and a nitrile group attached to the same carbon atom, which also bears a methyl group.

Caption: Molecular structure of **2-phenylpropanenitrile**.

Experimental Protocols

Detailed methodologies for key experiments involving **2-phenylpropanenitrile** are outlined below.

Synthesis of 2-Phenylpropanenitrile via Methylation of Phenylacetoneitrile

This protocol describes a high-pressure synthesis method.^[1]

- Reactants and Reagents:
 - Phenylacetoneitrile
 - Sodium alkoxide (catalyst)
 - Dimethyl carbonate (methylating agent and solvent)
- Procedure:
 - Mix phenylacetoneitrile, sodium alkoxide, and dimethyl carbonate in a molar ratio of 1:0.1-0.4:4-10 in a pressure reactor.^[1]
 - Heat the reaction mixture to a temperature of 160-200 °C under a pressure of 2±0.2 MPa for 4-8 hours.^[1]
 - After the reaction is complete, cool the mixture to 100±5 °C.^[1]
 - Perform atmospheric distillation to recover unreacted dimethyl carbonate.^[8]
 - Subsequently, carry out vacuum distillation at 20 mmHg and collect the fraction at 108-113 °C to obtain the **2-phenylpropanenitrile** product.^[1]

Purification of 2-Phenylpropanenitrile

Purification is critical to achieve the desired purity for subsequent applications.

- Vacuum Distillation: This is the primary method for isolating and purifying **2-phenylpropanenitrile** after synthesis.^[8] A reduced pressure of 0.267–0.4 kPa can yield a product with up to 99% purity.^[8]

- Column Chromatography: For the purification of derivatives of **2-phenylpropanenitrile**, column chromatography is commonly employed.[8] A typical eluent system consists of a mixture of hexane and ethyl acetate in ratios such as 95:5 or 97:3.[8]

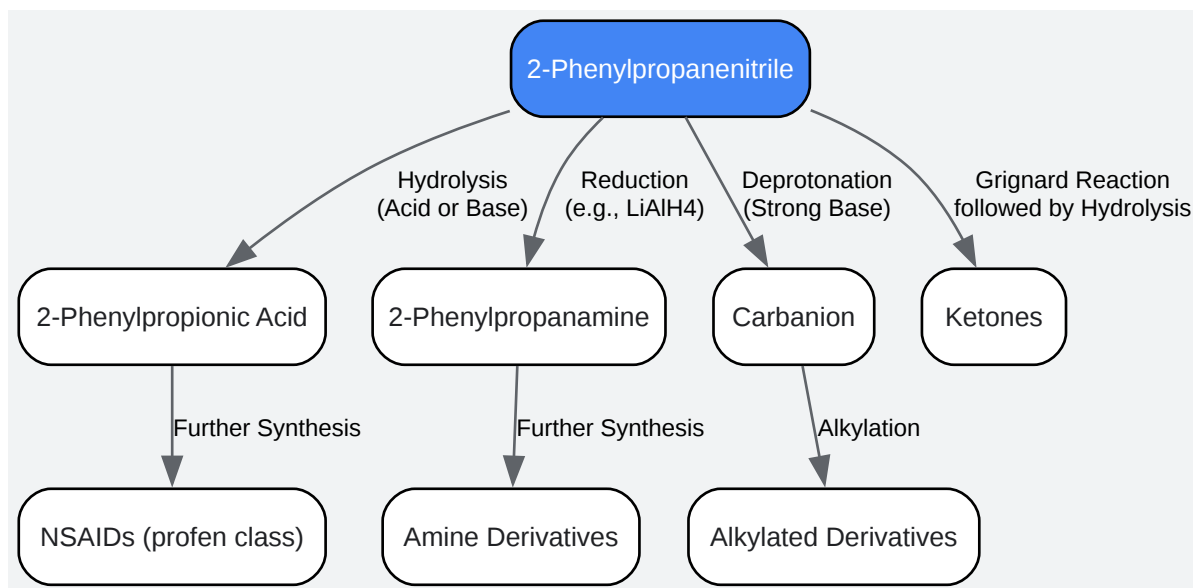
Hydrolysis of 2-Phenylpropanenitrile to 2-Phenylpropionic Acid

This reaction is fundamental for the synthesis of profen-class non-steroidal anti-inflammatory drugs (NSAIDs).[8]

- Reactants and Reagents:
 - **2-Phenylpropanenitrile**
 - Liquid caustic soda (sodium hydroxide solution)
 - Water
 - Sulfuric acid
- Procedure:
 - In a reaction vessel, combine liquid caustic soda, water, and **2-phenylpropanenitrile** in a weight ratio of 2:1:1.[9]
 - Heat the mixture to 95 °C and maintain a reflux for 15 hours with stirring.[9]
 - Cool the reaction mixture to 60 °C.[9]
 - Slowly add sulfuric acid until the pH of the solution is less than 5.[9]
 - Allow the mixture to separate into layers and collect the organic layer containing the crude 2-phenylpropionic acid.[8][9]
 - Purify the crude product by high vacuum rectification to obtain the final 2-phenylpropionic acid.[8][9]

Reactivity and Significance in Organic Synthesis

2-Phenylpropanenitrile is a key intermediate in organic synthesis due to the reactivity of its nitrile group and the acidity of the α -hydrogen.[8]



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Caption: Key reaction pathways of **2-phenylpropanenitrile**.

- **Hydrolysis:** The nitrile group can be hydrolyzed under acidic or basic conditions to yield 2-phenylpropionic acid, a precursor for many NSAIDs.[8]
- **Reduction:** Reduction of the nitrile group, typically with strong reducing agents like lithium aluminum hydride, produces 2-phenylpropanamine, opening pathways to various amine derivatives.[8]
- **Alkylation:** The carbon atom alpha to the nitrile group is acidic and can be deprotonated by a strong base to form a carbanion.[8] This nucleophile can then be alkylated to build more complex carbon skeletons.[8]
- **Grignard Reactions:** Reaction with Grignard reagents can lead to the formation of ketones after the hydrolysis of the intermediate imine.[8]

Safety Information

2-Phenylpropanenitrile is harmful if swallowed, in contact with skin, or if inhaled, and it can cause irritation to the eyes, respiratory system, and skin.^[1] Appropriate personal protective equipment, including gloves and eye protection, should be worn when handling this chemical.^[10] It should be stored in a cool, dry, and well-ventilated place in a tightly sealed container.^[6] In case of a spill, absorb it with an inert material like sand or vermiculite and place it in a suitable container for disposal.^[10]

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